

# Personal protective equipment for handling Z-D-Phenylalaninol

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## Compound of Interest

Compound Name: Z-D-Phenylalaninol

Cat. No.: B057623

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## Essential Safety and Handling Guide for Z-D-Phenylalaninol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Z-D-Phenylalaninol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Z-D-Phenylalaninol	58917-85-4	C17H19NO3	285.34 g/mol

## Hazard Identification and Precautionary Statements

**Z-D-Phenylalaninol** is classified as a hazardous substance that can cause severe skin burns and eye damage.<sup>[1]</sup> It is crucial to adhere to the following precautionary measures:

GHS Classification	Signal Word	Hazard Statement
Skin Corrosion/Irritation, Category 1B	Danger	H314: Causes severe skin burns and eye damage

#### Precautionary Statements:

- Prevention: Do not breathe dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling. Wear protective gloves, protective clothing, eye protection, and face protection.[1]
- Response:
  - If Swallowed: Rinse mouth. Do NOT induce vomiting.[1]
  - If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse.[1]
  - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[1]
  - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [1][2]
- Storage: Store locked up in a dry, cool, and well-ventilated place.[1] The container should be tightly closed.[2]
- Disposal: Dispose of contents and container in accordance with local, state, and federal regulations.[1][2][3]

## Personal Protective Equipment (PPE)

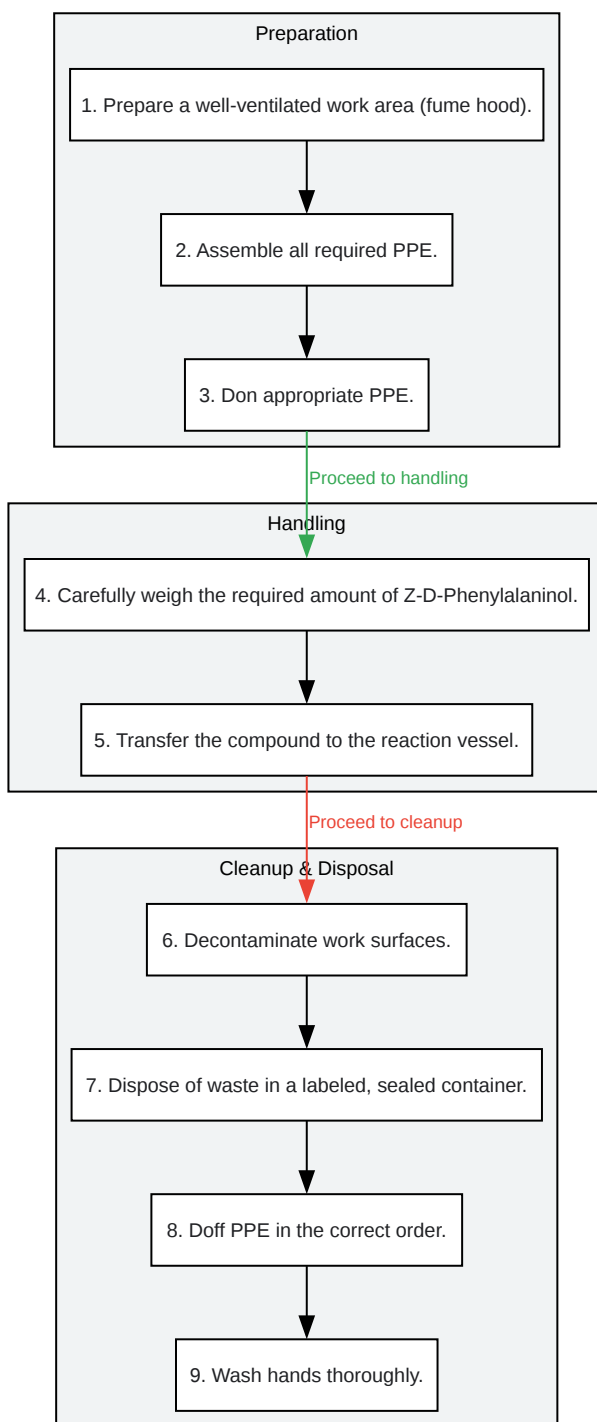
The following table summarizes the required personal protective equipment when handling **Z-D-Phenylalaninol**. A risk assessment should be conducted to determine the appropriate level of protection for specific laboratory procedures.

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles with Side Shields or Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards.[1]
Skin	Chemical-Impermeable Gloves	Inspect gloves prior to use. Butyl rubber, neoprene, or PVC gloves are recommended.[1][4]
Impervious Clothing/Full Suit	Fire/flame resistant clothing should be worn.[1] A full suit is recommended for handling larger quantities or in case of a spill.[2]	
Boots	Chemical-resistant boots are required.[2]	
Respiratory	Dust Respirator / Full-Face Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced.[5] A self-contained breathing apparatus (SCBA) should be used for spills.[2]

## Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the procedural steps for safely handling **Z-D-Phenylalaninol** from preparation to cleanup.

## Workflow for Handling Z-D-Phenylalaninol



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Safe Handling Workflow for **Z-D-Phenylalaninol**

## Emergency Procedures: Spills and Exposure

Emergency Situation	Immediate Action
Small Spill	1. Evacuate non-essential personnel. 2. Ensure adequate ventilation. 3. Wearing appropriate PPE, use appropriate tools to put the spilled solid in a convenient waste disposal container. [2] 4. Avoid generating dust.[3]
Large Spill	1. Evacuate the area immediately. 2. Remove all sources of ignition.[1] 3. Use a shovel to place the material into a suitable container for disposal.[2] 4. Prevent entry into waterways, sewers, basements, or confined areas.
Skin Contact	1. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5] 2. Get immediate medical attention.[5]
Eye Contact	1. Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[5] 2. Get immediate medical attention.[5]
Inhalation	1. Remove to fresh air.[5] 2. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[5] 3. Get immediate medical attention.[5]
Ingestion	1. Do NOT induce vomiting.[5] 2. Never give anything by mouth to an unconscious person. 3. Rinse mouth with water.[2] 4. Call a physician immediately.[5]

## Disposal Plan

All waste materials, including contaminated PPE, must be disposed of as hazardous waste.

- Chemical Waste: Collect **Z-D-Phenylalaninol** waste and any contaminated materials in a designated, labeled, and sealed container.
- Contaminated PPE: Dispose of all used PPE, including gloves and disposable lab coats, as hazardous waste. Do not reuse disposable items.
- Regulatory Compliance: All waste disposal must be carried out in accordance with federal, state, and local environmental regulations.[2][3] It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

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